

1-Phenylhexan-3-ol: A Technical Overview of a Sparsely Investigated Phenylalkanol

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Compound of Interest

Compound Name: 1-Phenylhexan-3-ol

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the current publicly available scientific and technical information regarding **1-Phenylhexan-3-ol**. Despite its existence in chemical databases and availability from commercial suppliers, this phenylalkanol secondary alcohol has been the subject of limited in-depth investigation. This guide summarizes its known chemical and physical properties and outlines plausible, general methodologies for its synthesis and analysis based on established organic chemistry principles. Notably, a thorough search of scientific literature and patent databases did not yield any studies on the biological activity or pharmacological properties of this compound.

Chemical and Physical Properties

1-Phenylhexan-3-ol is a chiral secondary alcohol with a molecular formula of $C_{12}H_{18}O$.^{[1][2]} Its structure consists of a hexanol backbone with a phenyl substituent at the first position and a hydroxyl group at the third position. The quantitative properties of **1-Phenylhexan-3-ol** are summarized in Table 1. These data are primarily sourced from chemical databases and are largely computed rather than experimentally determined.

Table 1: Physicochemical Properties of **1-Phenylhexan-3-ol**

Property	Value	Source
IUPAC Name	1-phenylhexan-3-ol	PubChem[1]
CAS Number	2180-43-0	PubChem[1]
Molecular Formula	C ₁₂ H ₁₈ O	PubChem[1]
Molecular Weight	178.27 g/mol	PubChem[1]
Melting Point	34°C	Guidechem[2]
Boiling Point (est.)	270.52°C	Guidechem[2]
Density (est.)	0.9525 g/cm ³	Guidechem[2]
XLogP3 (est.)	3.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]

Synthesis and Characterization

While no specific publications detailing the discovery or initial synthesis of **1-Phenylhexan-3-ol** were identified, its structure lends itself to well-established synthetic routes in organic chemistry.

Proposed Synthetic Pathways

Two primary and highly feasible synthetic routes for **1-Phenylhexan-3-ol** are the Grignard reaction and the reduction of the corresponding ketone.

2.1.1. Grignard Reaction

A common method for the synthesis of secondary alcohols is the reaction of a Grignard reagent with an aldehyde.[3][4] For **1-Phenylhexan-3-ol**, this would involve the reaction of phenethylmagnesium bromide with butyraldehyde. The Grignard reagent, prepared from 2-phenylethyl bromide and magnesium metal in an anhydrous ether solvent, would act as a

nucleophile, attacking the electrophilic carbonyl carbon of butyraldehyde.^{[5][6]} Subsequent acidic workup would protonate the resulting alkoxide to yield the final alcohol product.^[3]

2.1.2. Reduction of 1-Phenylhexan-3-one

Alternatively, **1-Phenylhexan-3-ol** can be synthesized by the reduction of its corresponding ketone, 1-Phenylhexan-3-one. This precursor is commercially available and its synthesis is documented. Common reducing agents for this transformation include sodium borohydride (NaBH_4) in an alcoholic solvent such as methanol or ethanol, or lithium aluminum hydride (LiAlH_4) in an ether solvent like diethyl ether or tetrahydrofuran (THF).^{[7][8][9]} Sodium borohydride is generally preferred for its milder nature and greater functional group tolerance.^{[7][10]}

General Experimental Protocols

The following are general, hypothetical protocols for the synthesis of **1-Phenylhexan-3-ol** based on the pathways described above. These are not from published studies on this specific molecule and would require optimization.

2.2.1. Synthesis via Grignard Reaction

- **Step 1: Preparation of Phenethylmagnesium Bromide.** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether under a nitrogen atmosphere. A solution of 2-phenylethyl bromide in anhydrous diethyl ether is added dropwise to initiate the reaction. The reaction mixture is typically stirred and may require gentle heating to maintain a steady reflux.
- **Step 2: Reaction with Butyraldehyde.** The freshly prepared Grignard reagent is cooled in an ice bath. A solution of butyraldehyde in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is stirred at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).
- **Step 3: Quenching and Workup.** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with

brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.

- Step 4: Purification. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

2.2.2. Synthesis via Reduction of 1-Phenylhexan-3-one

- Step 1: Reaction Setup. 1-Phenylhexan-3-one is dissolved in methanol in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Step 2: Reduction. Sodium borohydride is added portion-wise to the stirred solution. The reaction progress is monitored by TLC.
- Step 3: Quenching and Workup. Upon completion, the reaction is quenched by the slow addition of water. The methanol is removed under reduced pressure, and the aqueous residue is extracted with ethyl acetate. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated.
- Step 4: Purification. The crude **1-Phenylhexan-3-ol** is purified by silica gel column chromatography.

Analytical Characterization

The structure and purity of synthesized **1-Phenylhexan-3-ol** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would confirm the carbon-hydrogen framework and the presence of the phenyl, alkyl, and hydroxyl groups.
- Infrared (IR) Spectroscopy: The presence of a broad absorption band in the region of 3200-3600 cm^{-1} would indicate the O-H stretch of the alcohol.
- Mass Spectrometry (MS): This would determine the molecular weight and provide information on the fragmentation pattern of the molecule.
- Purity Analysis: Gas chromatography (GC) or high-performance liquid chromatography (HPLC) would be used to assess the purity of the final product.

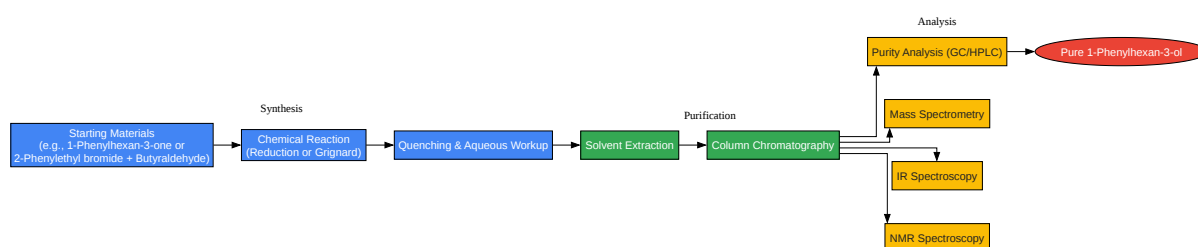
Biological and Pharmacological Investigations

A comprehensive search of the scientific literature, including major chemical and biomedical databases, revealed no published studies on the biological activity, pharmacology, or toxicology of **1-Phenylhexan-3-ol**. Its precursor, 1-Phenylhexan-3-one, has some limited safety and hazard data available, indicating it is harmful if swallowed and causes serious eye damage.^[11] However, this information cannot be directly extrapolated to **1-Phenylhexan-3-ol**.

The absence of biological data means that there are no known signaling pathways or mechanisms of action associated with this compound. Therefore, no diagrams of biological processes can be provided.

Experimental and Logical Workflow Diagrams

While no biological pathways are known, a logical workflow for the synthesis and characterization of **1-Phenylhexan-3-ol** can be visualized.



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Caption: General workflow for the synthesis and characterization of **1-Phenylhexan-3-ol**.

Conclusion and Future Directions

1-Phenylhexan-3-ol is a structurally defined chemical compound whose properties are primarily known through database entries and commercial availability. There is a significant gap in the scientific literature regarding its discovery, detailed and optimized synthesis, and any potential biological or pharmacological effects. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Future investigations could focus on:

- **Definitive Synthesis and Characterization:** Publishing a detailed and optimized synthetic protocol and complete experimental characterization data.
- **Biological Screening:** Evaluating **1-Phenylhexan-3-ol** in a variety of biological assays to identify any potential therapeutic activities.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing and testing analogs of **1-Phenylhexan-3-ol** to understand how structural modifications affect any identified biological activity.
- **Toxicological Evaluation:** Conducting in vitro and in vivo studies to determine the safety profile of the compound.

Until such studies are conducted and published, **1-Phenylhexan-3-ol** will remain a compound of theoretical interest with unknown potential.

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References

- 1. 1-Phenylhexan-3-ol | C₁₂H₁₈O | CID 10442261 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]

- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Khan Academy [khanacademy.org]
- 5. fiveable.me [fiveable.me]
- 6. chemie-brunschwig.ch [chemie-brunschwig.ch]
- 7. moriroku.co.jp [moriroku.co.jp]
- 8. m.youtube.com [m.youtube.com]
- 9. rsc.org [rsc.org]
- 10. Sodium borohydride, Sodium tetrahydroborate [organic-chemistry.org]
- 11. 1-Phenylhexan-3-one | C₁₂H₁₆O | CID 122502 - PubChem [pubchem.ncbi.nlm.nih.gov]
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